

# Technical Support Center: Troubleshooting Unexpected Effects of NO-711 on Neuronal Firing

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## Compound of Interest

Compound Name: NO-711

Cat. No.: B1679361

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This guide provides in-depth troubleshooting advice and answers to frequently asked questions for researchers, scientists, and drug development professionals encountering unexpected effects of the GABA transporter 1 (GAT-1) inhibitor, **NO-711**, in neuronal firing experiments.

## Frequently Asked Questions (FAQs) & Troubleshooting Guides

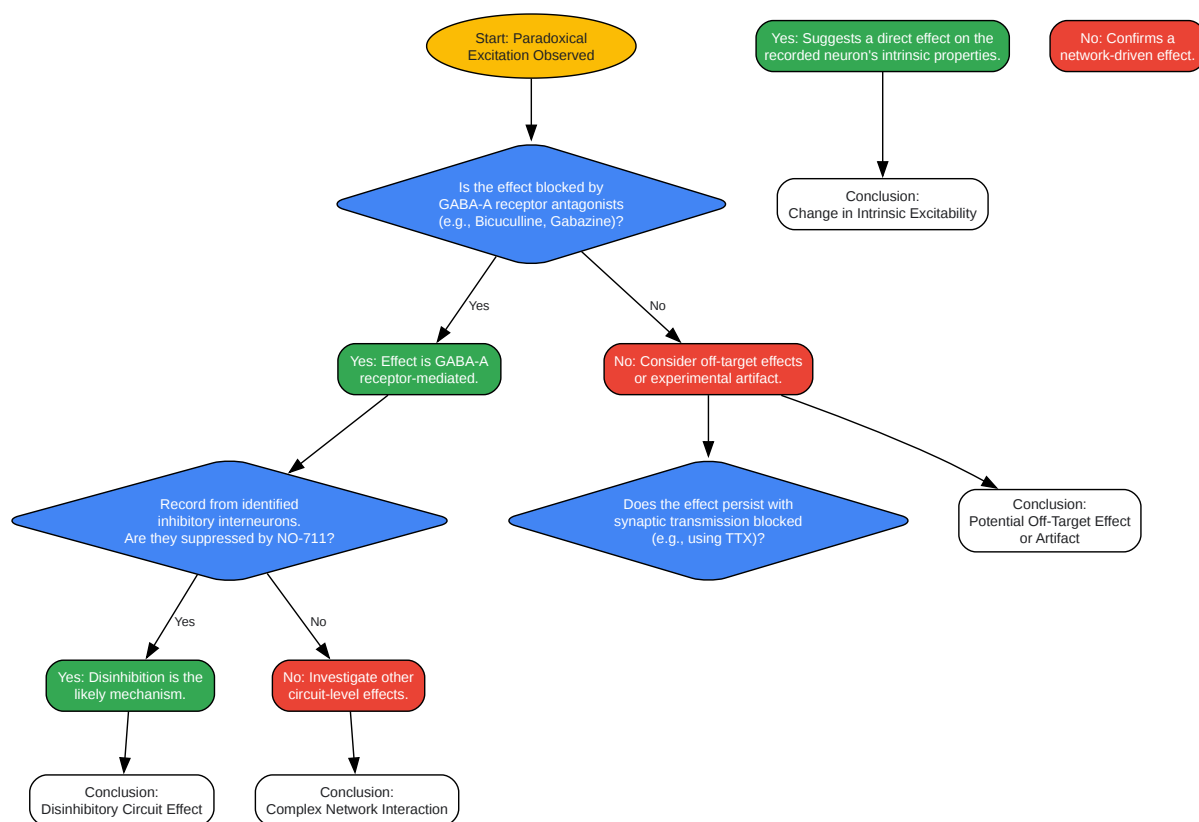
### Question 1: What is the expected effect of NO-711 on neuronal firing and what is its mechanism of action?

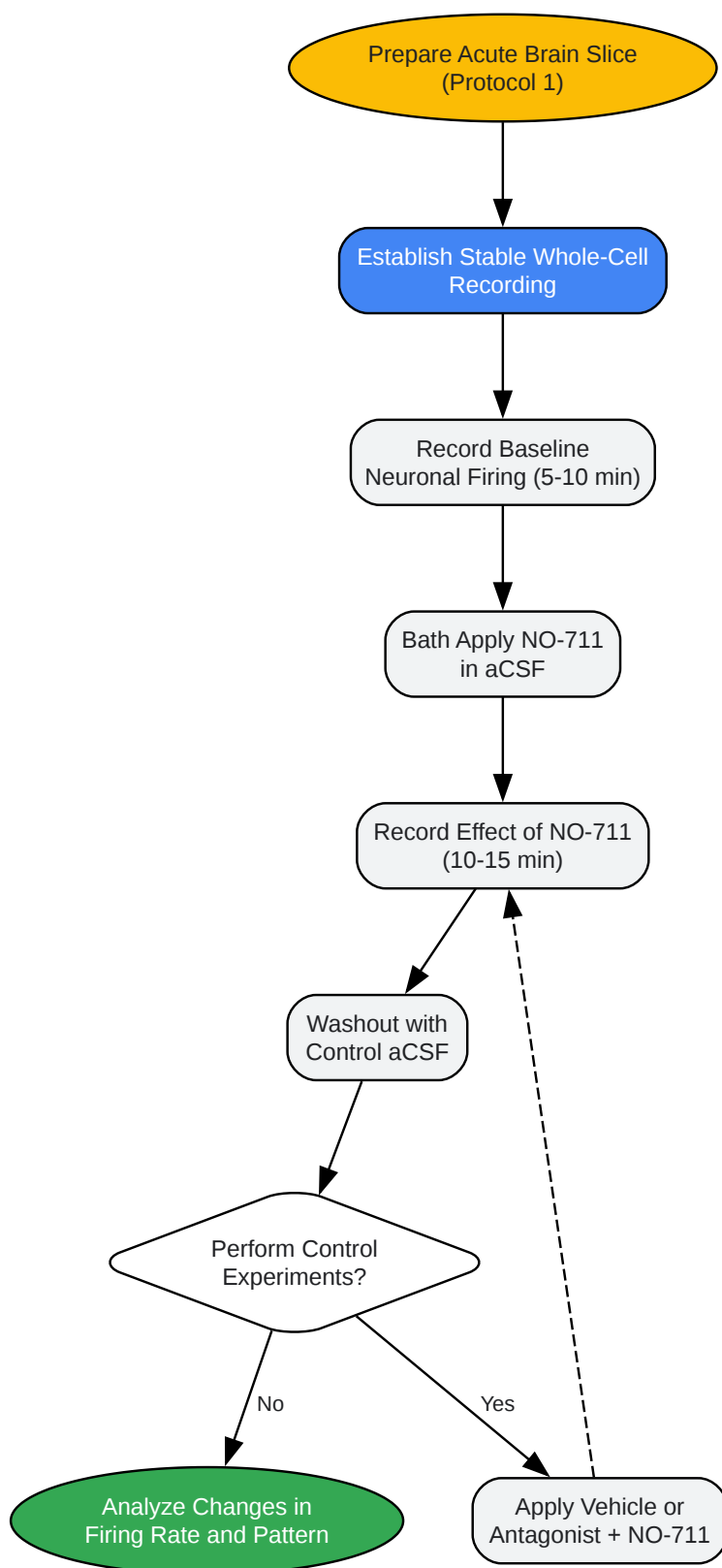
Answer:

**NO-711** is a selective inhibitor of the GABA transporter 1 (GAT-1).<sup>[1][2]</sup> GAT-1 is responsible for the reuptake of the inhibitory neurotransmitter GABA from the synaptic cleft back into neurons and glial cells.<sup>[1]</sup> By blocking GAT-1, **NO-711** increases the extracellular concentration of GABA, leading to enhanced activation of GABA receptors (both GABA-A and GABA-B).<sup>[1]</sup> This enhanced inhibitory signaling is expected to decrease neuronal excitability and reduce the spontaneous firing rate of most neurons.<sup>[3]</sup>

The primary mechanism involves prolonging the presence of GABA in the synapse, which potentiates both phasic (synaptic) and tonic (extrasynaptic) inhibition.<sup>[4]</sup> This makes **NO-711** a valuable tool for studying the role of GABAergic signaling in various neural circuits and its

potential as a therapeutic agent for conditions characterized by excessive neuronal excitation, such as epilepsy.[1][2]





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